

Technical Whitepaper: Toxicity Profile & Handling of 2-Chloro-4-methoxy-6-methylphenol

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Compound of Interest

Compound Name: *2-Chloro-4-methoxy-6-methylphenol*

CAS No.: *1824155-21-6*

Cat. No.: *B2996381*

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Executive Summary

This technical guide provides a comprehensive toxicological assessment of **2-chloro-4-methoxy-6-methylphenol** (CAS: 1824155-21-6). As a specialized intermediate often encountered in the synthesis of agrochemicals and pharmaceuticals, specific toxicological data for this exact isomer is scarce in public registries.

Therefore, this assessment utilizes a Read-Across approach (Tier 2), deriving safety parameters from structurally validated analogs including 2-chloro-4-methylphenol and chlorinated guaiacols. The compound exhibits significant acute toxicity risks characteristic of chlorinated phenols, including uncoupling of oxidative phosphorylation and potential metabolic activation to reactive quinone species.

Critical Hazard Overview:

- Acute Toxicity: Category 4 (Oral/Dermal/Inhalation).[1]
- Target Organs: Respiratory tract, Skin, Liver (post-metabolic activation).

- Mechanism: Membrane disruption and metabolic bioactivation via O-demethylation.

Chemical Identity & Physicochemical Basis[2][3][4]

Understanding the structure is prerequisite to predicting the toxicity. The molecule consists of a phenol core substituted with a chlorine atom, a methyl group, and a methoxy group.

Property	Value / Description	Toxicological Implication
Chemical Name	2-Chloro-4-methoxy-6-methylphenol	-
CAS Number	1824155-21-6	Unique identifier.
Molecular Formula	C ₈ H ₉ ClO ₂	MW: 172.61 g/mol .
Lipophilicity (LogP)	-2.4 - 2.8 (Predicted)	Facilitates dermal absorption and crossing of the blood-brain barrier.
Acidity (pKa)	-9.5 (Predicted)	Weakly acidic; exists largely as the unionized form at physiological pH, aiding membrane permeability.
Structural Class	Chlorinated Guaiacol / Phenol	Shared tox profile with wood-pulp bleaching byproducts.

Toxicokinetics (ADME)

The toxicity of this compound is heavily driven by its metabolism. Unlike simple phenols, the 4-methoxy group acts as a "pro-toxic" handle.

Absorption & Distribution

Due to its lipophilic nature (LogP > 2) and low molecular weight, the compound is rapidly absorbed through:

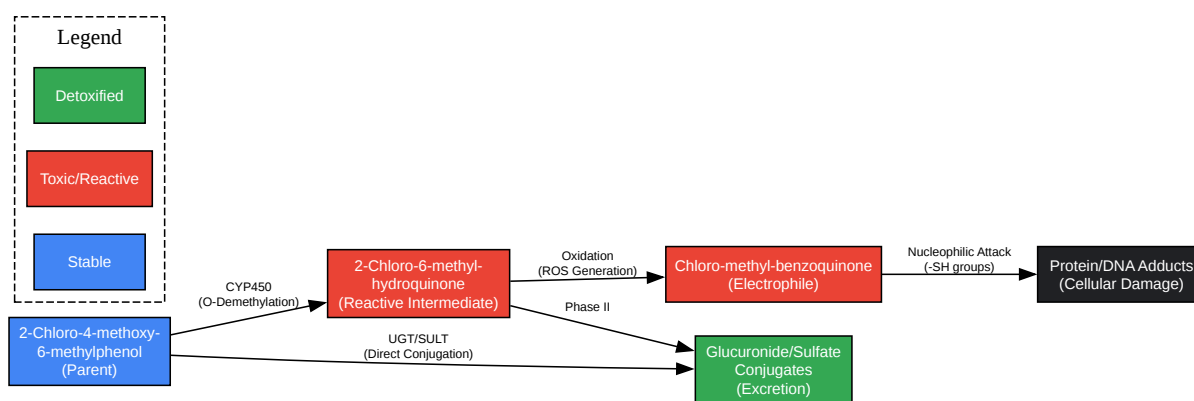
- Dermal Route: High permeability through the stratum corneum.

- Inhalation: Vapor/dust is readily absorbed by alveolar membranes.
- Distribution: Rapid equilibration into lipid-rich tissues (CNS, adipose tissue).

Metabolism (Bioactivation)

The critical step in toxicity is Phase I metabolism. The methoxy group undergoes O-demethylation, catalyzed by Cytochrome P450 enzymes (likely CYP2E1). This converts the relatively stable anisole moiety into a reactive hydroquinone-like species.

Metabolic Pathway Visualization:



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Figure 1: Predicted metabolic pathway illustrating the bioactivation of the methoxy group into a reactive quinone species via O-demethylation.

Toxicodynamics & Mechanism of Action

The compound exerts toxicity through two distinct mechanisms, depending on the exposure concentration and metabolic competence of the tissue.

Mechanism 1: Uncoupling of Oxidative Phosphorylation

Similar to other chlorophenols (e.g., 2,4-DNP, PCP), the parent molecule acts as a protonophore.

- The lipophilic, unionized phenol diffuses across the inner mitochondrial membrane.
- It releases a proton into the mitochondrial matrix (alkaline side).
- The phenolate ion returns to the intermembrane space, dissipating the proton gradient.
- Result: ATP synthesis is halted while oxygen consumption continues (uncoupling), leading to hyperthermia and metabolic acidosis.

Mechanism 2: Oxidative Stress & Alkylation

Following O-demethylation (see Fig 1), the resulting hydroquinone can auto-oxidize to a quinone.

- Redox Cycling: This process generates Superoxide Anions ($O_2^{\cdot -}$), depleting cellular glutathione (GSH).
- Protein Binding: The electrophilic quinone can covalently bind to sulfhydryl groups on critical enzymes, causing cytotoxicity.

Toxicological Profile (Read-Across Data)

Note: Data below is derived from the closest structural analog, 2-Chloro-4-methylphenol (CAS 6640-27-3), and validated against chlorinated guaiacol models.

Acute Toxicity

Endpoint	Estimated Value	Hazard Classification (GHS)
Oral LD50 (Rat)	500 - 1,000 mg/kg	Category 4 (Harmful if swallowed)
Dermal LD50 (Rabbit)	~1,100 mg/kg	Category 4 (Harmful in contact with skin)
Inhalation LC50	~11 mg/L (4h)	Category 4 (Harmful if inhaled)

Irritation & Sensitization

- Skin:Irritant (Category 2). The combination of the chloro and methyl groups increases lipid solubility, allowing deep penetration and irritation of the dermis.
- Eyes:Irritant (Category 2A). Vapors and direct contact cause severe lacrimation and conjunctival redness.
- Respiratory:STOT-SE 3. Inhalation of dust/mist causes immediate irritation to the upper respiratory tract due to the phenolic acidity.

Chronic & Genotoxicity

- Carcinogenicity: Not classified, but chlorinated phenols as a class are suspect. The metabolite (hydroquinone derivative) has potential genotoxic activity via ROS generation.
- Reproductive Tox: No specific data. Analogs (chlorophenols) have shown fetotoxicity only at maternally toxic doses.

Environmental Fate & Ecotoxicity[5]

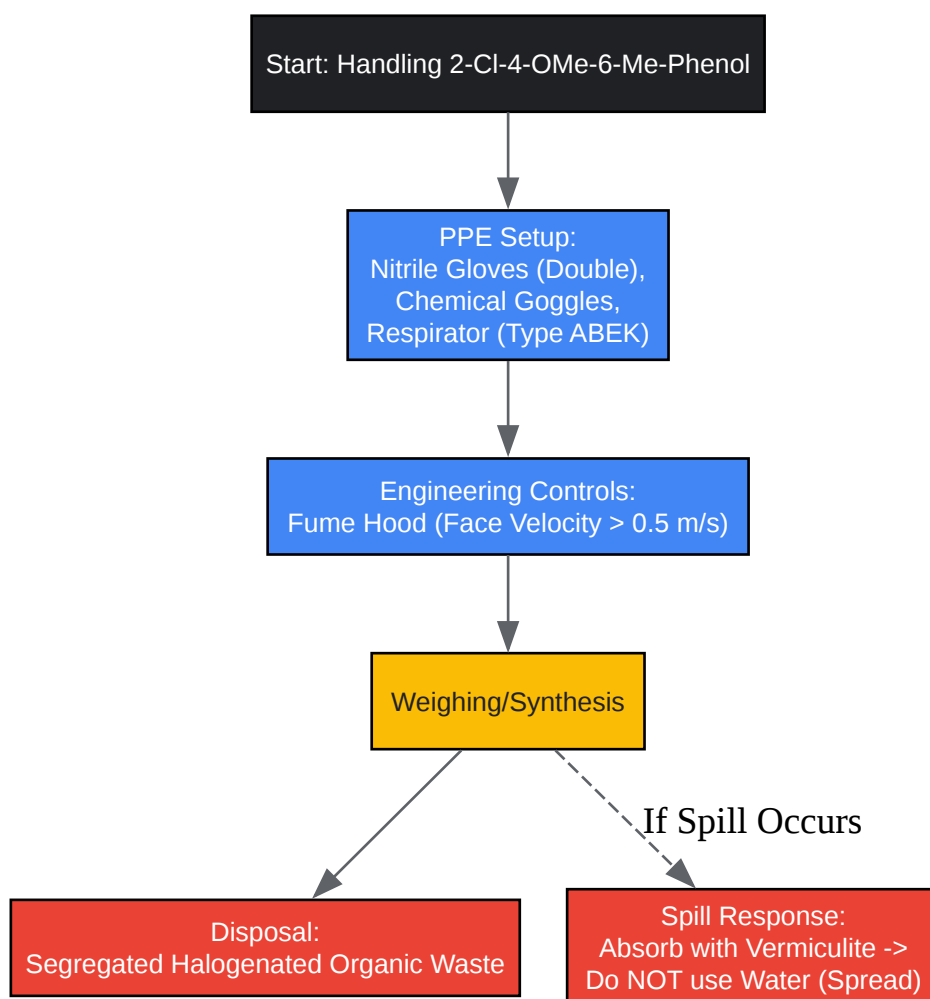
Researchers must treat this compound as an environmental hazard.[2] It is structurally related to "Chlorinated Guaiacols," which are persistent pollutants found in pulp mill effluents.

- Aquatic Toxicity: High.
 - Est. LC50 (Fish, 96h): 0.5 - 2.0 mg/L.

- Persistence: Moderate. The chlorine substitution hinders rapid biodegradation.[3]
- Bioaccumulation: Moderate (BCF ~100-300). It partitions into organic matter and lipids in aquatic organisms.

Risk Assessment & Handling Protocols

Experimental Workflow for Safe Handling:



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Figure 2: Standard Operating Procedure (SOP) workflow for handling halogenated phenolic compounds.

Specific Storage Requirements

- Atmosphere: Store under inert gas (Argon/Nitrogen). The methoxy group can be susceptible to slow oxidation, and the phenol is light-sensitive.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential corrosion from phenolic acidity.
- Incompatibility: Keep away from strong oxidizing agents and acid chlorides.

References

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